

Application Notes: Phenylglyoxylic Acid as a Biomarker for Styrene Exposure

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Compound of Interest

Compound Name: Phenylglyoxylic Acid

Cat. No.: B029381

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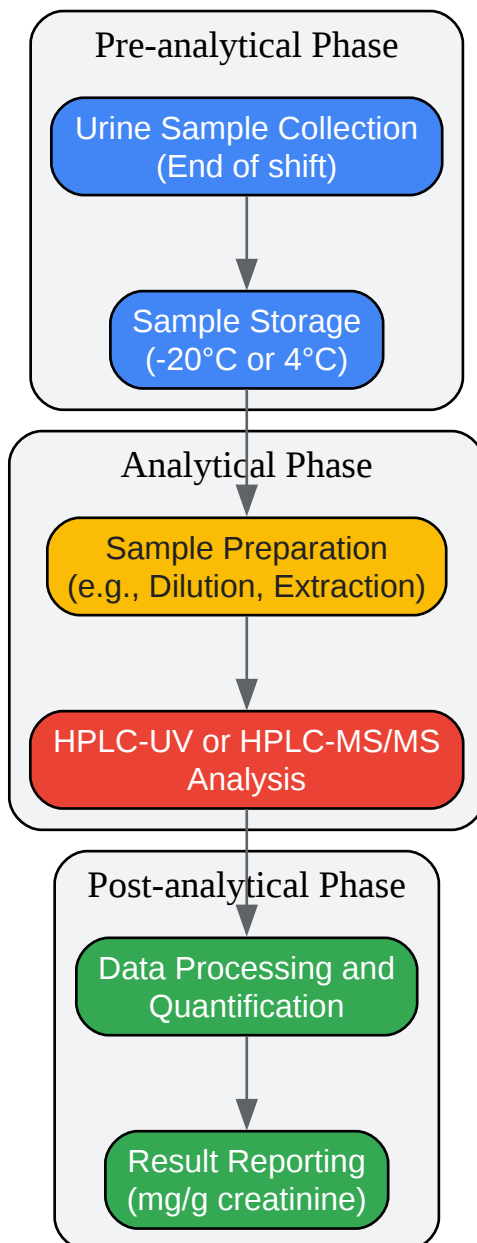
For Researchers, Scientists, and Drug Development Professionals

Introduction

Styrene, a monomer used extensively in the production of plastics, resins, and rubber, poses a potential health risk to individuals in occupational settings.[1][2] Monitoring exposure to styrene is crucial for ensuring workplace safety and understanding its toxicological effects.[3][4][5] Upon absorption into the body, primarily through inhalation, styrene is metabolized in the liver.[6][7] The major metabolic pathway involves the oxidation of styrene to styrene-7,8-oxide, which is then hydrolyzed to styrene glycol. Subsequent oxidation yields mandelic acid (MA) and **phenylglyoxylic acid** (PGA).[1][6][8][9] These metabolites are excreted in the urine, making them reliable biomarkers for assessing styrene exposure.[2][3] **Phenylglyoxylic acid**, in particular, is a key indicator used in biological monitoring to quantify the absorbed dose of styrene.[2][10]

Metabolic Pathway of Styrene

Styrene undergoes a series of enzymatic reactions, primarily mediated by cytochrome P450 enzymes in the liver, to form its urinary metabolites.[3][4][8] The principal pathway leads to the formation of mandelic acid and **phenylglyoxylic acid**, which together account for the majority of excreted styrene metabolites.[9]



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